

Application Notes and Protocols for Genite (2,4-Dichlorophenyl benzenesulfonate)

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These notes provide an overview of the handling and safety procedures for **Genite** (CAS No. 97-16-5), a miticide also known as 2,4-Dichlorophenyl benzenesulfonate. The information is intended for researchers, scientists, and drug development professionals working with this compound in a laboratory setting.

Chemical and Physical Properties

Genite is an organochlorine pesticide. Its chemical and physical properties are summarized in the table below.



Property	Value	Reference
Chemical Name	2,4-Dichlorophenyl benzenesulfonate	
CAS Number	97-16-5	
Molecular Formula	C12H8Cl2O3S	
Molecular Weight	303.16 g/mol	-
Appearance	Yellow-brown waxy solid	[1]
Odor	Slight phenol odor	[1]
Melting Point	45-47 °C	
Boiling Point	435.2 °C at 760 mmHg	
Solubility	Practically insoluble in water; soluble in most organic solvents.	[1]
Stability	Stable under heat and in acidic and neutral media. Hydrolyzes in the presence of alkali.	[1]
Vapor Pressure	3.97 x 10 ⁻⁷ mm Hg	

Mechanism of Action and Research Applications

Genite primarily functions as a stomach poison with some contact-killing effect against mites. [1] It has been used in agriculture to control mites on crops like cotton and fruit trees. In a research context, it can serve as a model substance for studying the properties and biological effects of organosulfur compounds and sulfonates.

Note on Signaling Pathways: The specific molecular signaling pathways and detailed biochemical mechanisms of action of **Genite** in both target (mites) and non-target organisms are not extensively documented in publicly available scientific literature. Therefore, a detailed signaling pathway diagram cannot be provided at this time. Further research is required to elucidate its precise molecular targets and downstream effects.



Safety and Handling

- 3.1. Hazard Identification **Genite** is harmful if swallowed and may cause irritation to the skin and eyes upon contact. It is classified as moderately toxic.
- 3.2. Personal Protective Equipment (PPE)
- Gloves: Wear impervious chemical-resistant gloves.
- Eye Protection: Use safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If working with powders or aerosols, or in a poorly ventilated area, use a NIOSH-approved respirator.

3.3. Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- · Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.
- · Do not eat, drink, or smoke in the laboratory.

3.4. Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly sealed.
- Store away from incompatible materials such as strong oxidizing agents and alkalis.
- Keep away from heat, sparks, and open flames.

3.5. First Aid Measures



- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If on Skin: Remove contaminated clothing. Wash the affected area with soap and water. If irritation persists, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

3.6. Spills and Disposal

- Spills: In case of a spill, wear appropriate PPE. For solid spills, avoid generating dust.
 Carefully sweep or scoop up the material and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Toxicological Data

The following table summarizes the available toxicological data for **Genite**.



Data Type	Species	Route of Administration	Value	Reference
Acute Oral LD50	Rat (male)	Oral	1400 ± 420 mg/kg	
Acute Oral LD50	Rat (female)	Oral	1900 ± 240 mg/kg	
Acute Dermal LD50	Rabbit	Dermal	> 940 mg/kg	
Mutagenicity (Ames Test)	-	In vitro	Not mutagenic	
Carcinogenicity	-	-	No evidence of carcinogenicity in animal studies.	-

Experimental Protocols

5.1. Protocol: Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Genite** in an organic solvent.

Materials:

- Genite (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Volumetric flask (appropriate size)
- Pipettes



- Vortex mixer
- Fume hood

Procedure:

- Calculate the required mass of **Genite** to prepare the desired volume of a 10 mM solution (Molecular Weight = 303.16 g/mol).
 - Mass (g) = 0.010 mol/L * 303.16 g/mol * Volume (L)
- In a chemical fume hood, weigh the calculated amount of Genite using an analytical balance.
- Transfer the weighed Genite to a volumetric flask.
- Add a small amount of DMSO to the flask to dissolve the solid.
- Vortex the solution until the Genite is completely dissolved.
- Add DMSO to the flask up to the final desired volume.
- Cap the flask and invert several times to ensure a homogenous solution.
- Store the stock solution at -20°C in a tightly sealed container, protected from light.
- 5.2. Protocol: General In Vitro Cell Viability Assay (Example)

This protocol provides a general workflow for assessing the cytotoxicity of **Genite** on a mammalian cell line using a commercially available MTT or similar viability assay.

Materials:

- Mammalian cell line of interest (e.g., HeLa, HepG2)
- Complete cell culture medium
- 96-well cell culture plates



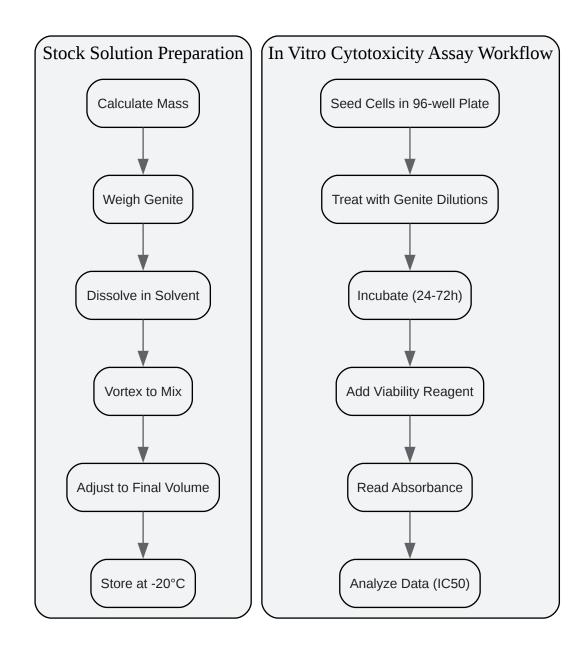
- Genite stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- MTT reagent (or other viability assay reagent)
- Solubilization solution (if required by the assay)
- Microplate reader

Procedure:

- Cell Seeding: Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight in a CO₂ incubator.
- Compound Treatment: Prepare serial dilutions of the Genite stock solution in complete cell
 culture medium to achieve the desired final concentrations. Include a vehicle control
 (medium with the same concentration of DMSO as the highest Genite concentration).
- Remove the old medium from the cells and add the medium containing the different concentrations of Genite.
- Incubation: Incubate the cells with Genite for a specified period (e.g., 24, 48, or 72 hours) in a CO₂ incubator.
- Viability Assay: Following the incubation period, perform the cell viability assay according to the manufacturer's instructions. This typically involves adding the MTT reagent to each well and incubating for a few hours, followed by the addition of a solubilization solution.
- Data Acquisition: Measure the absorbance at the appropriate wavelength using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the results to determine the IC₅₀ value (the concentration of **Genite** that inhibits 50% of cell growth).

Diagrams





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Caption: General experimental workflow for preparing a **Genite** stock solution and performing an in vitro cytotoxicity assay.

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References

- 1. hpc-standards.us [hpc-standards.us]
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